

mAC2-IN-1: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: mAC2-IN-1

Cat. No.: B12364460

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the selective human adenylate cyclase 2 (mAC2) inhibitor, **mAC2-IN-1**. The information is intended to support researchers, scientists, and drug development professionals in the safe handling, storage, and application of this compound in a laboratory setting. This document includes a summary of its known properties, general safety precautions, and a visualization of the relevant biological pathway.

Compound Profile

mAC2-IN-1 is a potent and selective inhibitor of human adenylate cyclase 2 (mAC2), a membrane-bound enzyme responsible for the conversion of ATP to cyclic AMP (cAMP).^{[1][2][3][4]} It exhibits an IC₅₀ of 4.45 µM for mAC2 and displays lower activity against other adenylate cyclase isoforms such as mAC1 and mAC5.^{[1][2][3][4]} Due to its specificity, **mAC2-IN-1** is a valuable tool for studying the physiological and pathological roles of mAC2.

Quantitative Data Summary

Property	Value	Source
Target	Human Adenylate Cyclase 2 (mAC2)	[1] [2] [3] [4]
IC50	4.45 μ M	[1] [2] [3] [4]
Selectivity	Low activity on mAC1 and mAC5	[1] [2] [3] [4]

Safety and Handling

A specific Safety Data Sheet (SDS) for **mAC2-IN-1** was not publicly available at the time of this writing. Therefore, this section provides general safety and handling guidelines based on information from chemical suppliers for research compounds of this nature. It is imperative to handle **mAC2-IN-1** with caution in a controlled laboratory environment.

General Safety Precautions

Precaution	Description
Personal Protective Equipment (PPE)	Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
Ventilation	Handle in a well-ventilated area or in a fume hood to avoid inhalation of any dust or aerosols.
Contact Avoidance	Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
Ingestion	Do not ingest. If swallowed, seek immediate medical attention.
Hygiene	Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

Storage and Stability

Proper storage is crucial to maintain the integrity and activity of **mAC2-IN-1**.

Condition	Duration
Powder at -20°C	3 years
In solvent at -80°C	1 year

It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.

Experimental Protocols

Detailed experimental protocols for **mAC2-IN-1** are not widely published. However, a general protocol for preparing and using a small molecule inhibitor in cell-based assays is provided below. This should be adapted based on the specific experimental design.

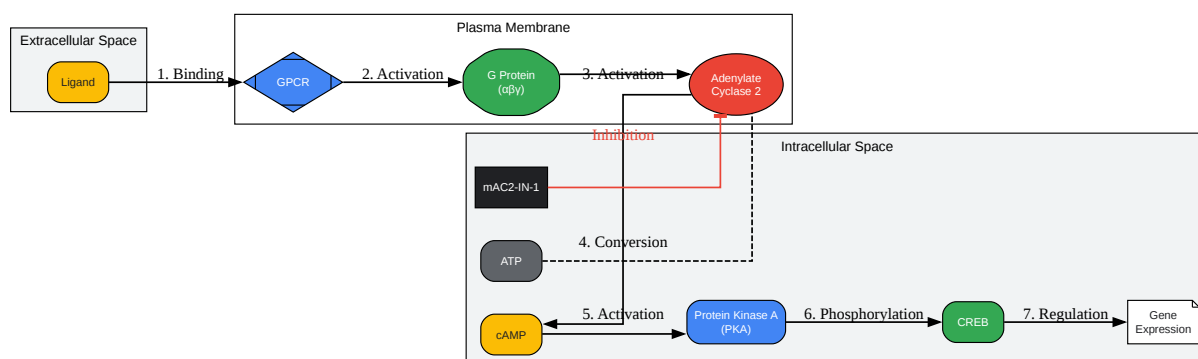
Preparation of Stock and Working Solutions

- Stock Solution Preparation:
 - Based on the desired stock concentration and the amount of compound, calculate the required volume of solvent (e.g., DMSO).
 - Carefully add the solvent to the vial containing the powdered **mAC2-IN-1**.
 - Vortex or sonicate briefly to ensure complete dissolution.
 - Store the stock solution at -80°C in small aliquots.
- Working Solution Preparation:
 - Thaw an aliquot of the stock solution at room temperature.
 - Dilute the stock solution in the appropriate cell culture medium to the desired final concentration.
 - It is recommended to perform serial dilutions to achieve the final concentration and to minimize solvent effects on the cells. The final concentration of the solvent (e.g., DMSO) in the culture medium should be kept low (typically <0.5%) to avoid toxicity.^{[5][6]}

- A vehicle control (medium with the same concentration of solvent) should always be included in the experiment.

Signaling Pathway

mAC2-IN-1 targets adenylate cyclase 2, a key enzyme in the G-protein coupled receptor (GPCR) signaling pathway. The following diagram illustrates the canonical signaling cascade involving adenylate cyclase.



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Canonical GPCR-Adenylate Cyclase Signaling Pathway and the point of inhibition by **mAC2-IN-1**.

This guide is intended for informational purposes for trained laboratory personnel. Always consult with your institution's safety office and follow all applicable safety regulations.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. mAC2-IN-1_TargetMol [targetmol.com]
- 4. targetmol.cn [targetmol.cn]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [mAC2-IN-1: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12364460#mac2-in-1-safety-data-sheet-and-handling]

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